

# tetraethylene glycol monobutyl ether material safety data sheet

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## Compound of Interest

Compound Name: 3,6,9,12-Tetraoxahexadecan-1-OL

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An In-depth Technical Guide to the Material Safety Data Sheet for Tetraethylene glycol monobutyl ether

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the material safety data for tetraethylene glycol monobutyl ether (CAS No. 1559-34-8). The information is compiled and presented to meet the specific needs of researchers, scientists, and professionals in drug development, with a focus on clear data presentation, detailed experimental context, and visual representations of key safety protocols.

## Chemical Identification and Physical Properties

Tetraethylene glycol monobutyl ether is a colorless liquid used as a solvent and surfactant in various industrial applications.<sup>[1]</sup> It is characterized by both hydrophilic and lipophilic properties, enabling it to dissolve a range of polar and non-polar substances.<sup>[1]</sup>

Table 1: Physical and Chemical Properties of Tetraethylene Glycol Monobutyl Ether

Property	Value	Source
Molecular Formula	C12H26O5	[1][2]
Molecular Weight	250.33 g/mol	[1][2]
CAS Number	1559-34-8	[2]
Appearance	Colorless liquid	[3]
Density	1.003 g/cm <sup>3</sup> at 20°C	[2][4]
Boiling Point	334.6°C at 760 mmHg	[2][4]
Melting Point	-33°C	[4]
Flash Point	156.2°C	[2][4]
Vapor Pressure	8.87 x 10 <sup>-6</sup> mmHg at 25°C	[2][4]
Solubility in Water	Miscible	[4]
logP (Octanol-Water Partition Coefficient)	0.84520	[2]
Refractive Index	1.442	[2]
Kinematic Viscosity	13.9 mm <sup>2</sup> /s at 20°C	[4]

## Hazard Identification and Classification


According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), tetraethylene glycol monobutyl ether is classified as causing serious eye irritation (Category 2).[4]

Table 2: GHS Classification

Hazard Class	Category	Hazard Statement
Eye Irritation	2	H319: Causes serious eye irritation

Signal Word: Warning[4]

Hazard Pictogram:

 alt text

## Toxicological Data

Toxicological data is crucial for assessing the potential health effects of a substance. The following table summarizes the available acute toxicity data for tetraethylene glycol monobutyl ether.

Table 3: Acute Toxicity Data

Route of Exposure	Species	Test	Value	Source
Oral	Rat	LD50	5,175 mg/kg	

No data was available for inhalation or dermal acute toxicity in the reviewed documents.

### Summary of Toxicological Effects:

- Eye Irritation: Causes serious eye irritation.[4]
- Skin Irritation: The substance is considered to be a mild skin irritant.[3] Prolonged exposure may lead to temporary discomfort.[5]
- Ingestion: Ingestion may cause abdominal discomfort, nausea, and vomiting.[6] It may also lead to aspiration pneumonitis if vomiting occurs.[3][4]
- Central Nervous System: May produce central nervous system depression depending on the concentration and duration of exposure.[6]
- Other: High doses in sub-chronic oral studies on rats have shown histopathological liver changes and testicular toxicity for similar glycol ethers.[3]

## Experimental Protocols

While detailed experimental protocols are not typically included in standard safety data sheets, the following outlines the general methodologies used to obtain the cited toxicological data.

### Acute Oral Toxicity (LD50):

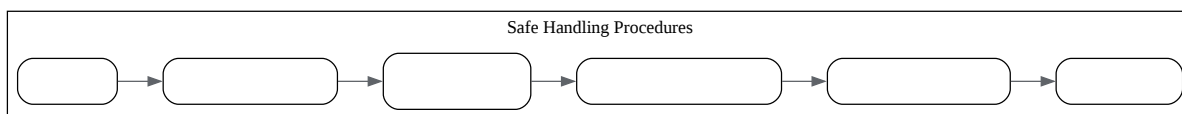
- Principle: The acute oral toxicity test provides information on the potential health hazards that may arise from a single, short-term oral exposure to a substance. The LD50 (Lethal Dose 50) is the statistically estimated dose of a chemical that is expected to cause death in 50% of a test animal population.
- Methodology (General):
  - A group of laboratory animals (in this case, rats) is administered a single dose of the test substance by gavage.
  - Several dose levels are typically tested, with a control group receiving the vehicle only.
  - The animals are observed for a specified period (e.g., 14 days) for signs of toxicity and mortality.
  - The LD50 value is then calculated using appropriate statistical methods.

### Eye Irritation:

- Principle: This test evaluates the potential of a substance to cause irritation or damage to the eye.
- Methodology (General):
  - A small amount of the test substance is instilled into one eye of a test animal (historically, rabbits were used). The other eye serves as a control.
  - The eyes are examined at specific intervals (e.g., 1, 24, 48, and 72 hours) for signs of irritation, such as redness, swelling, and discharge.
  - The severity of the irritation is scored according to a standardized system.

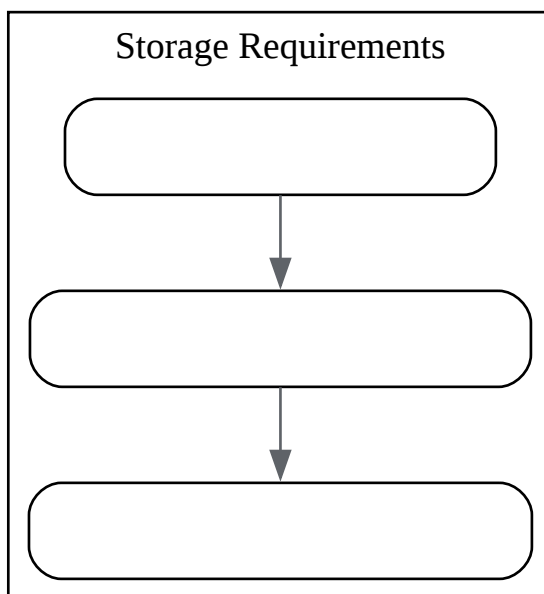
## Handling, Storage, and Emergency Procedures

Proper handling and storage are essential to minimize exposure and ensure safety. The following diagrams illustrate the recommended procedures.



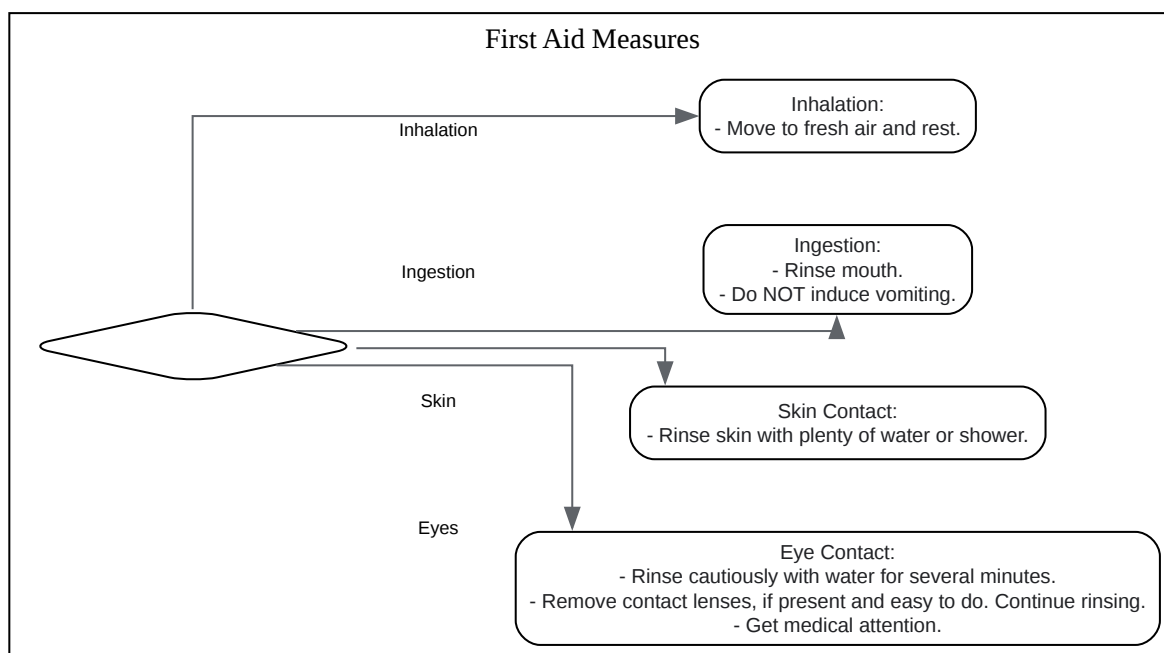
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Caption: Workflow for Safe Handling of Tetraethylene Glycol Monobutyl Ether.



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Caption: Key Storage Conditions for Tetraethylene Glycol Monobutyl Ether.



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Caption: Decision Tree for First Aid Procedures.

## Exposure Controls and Personal Protection

Engineering controls and personal protective equipment (PPE) are critical for minimizing exposure.

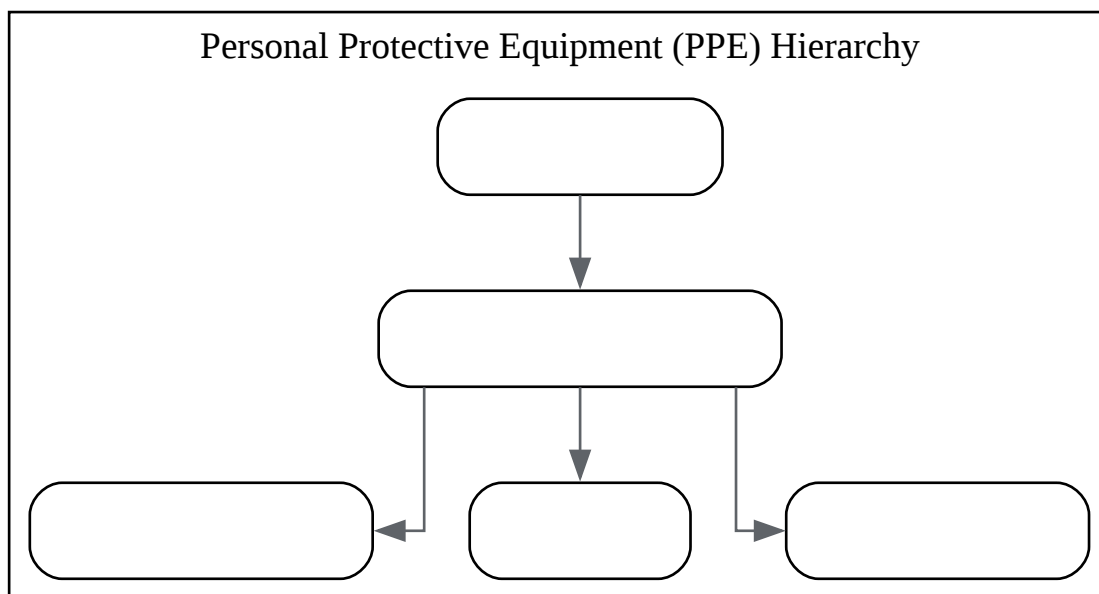
Engineering Controls:

- Handle in a well-ventilated place.[4]
- Ensure eyewash stations and safety showers are readily available.[7]

Personal Protective Equipment:

- Eye/Face Protection: Wear safety glasses with side shields or goggles.[4][8]

- Skin Protection: Wear protective gloves (e.g., nitrile or neoprene).[9][10]
- Respiratory Protection: In case of insufficient ventilation, use a suitable respirator.[4]



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Caption: Hierarchy of Controls for Personal Protection.

## Fire-Fighting and Accidental Release Measures

Fire-Fighting:

- Suitable Extinguishing Media: Use water fog or fine spray, foam, carbon dioxide, or dry chemical extinguishers.[9]
- Unsuitable Extinguishing Media: Do not use a forced water stream as it may spread the fire. [9]
- Specific Hazards: Combustible liquid.[4] Containers may build up pressure if exposed to heat.[6]

Accidental Release:

- Personal Precautions: Wear specified protective equipment.[6]
- Environmental Precautions: Do not allow the substance to enter drains, sewers, or waterways.[6]
- Containment and Cleanup: Soak up the material with an absorbent and place it in a chemical waste container.[6]

## Stability and Reactivity

- Reactivity: Reacts with strong oxidants.[4]
- Chemical Stability: Stable under normal conditions.[11]
- Conditions to Avoid: Avoid heat sources and prolonged exposure to air and light, as peroxides may form.[9][11]
- Incompatible Materials: Strong acids, strong bases, and strong oxidizing agents.[9][10]
- Hazardous Decomposition Products: Carbon monoxide and other oxides of carbon upon combustion.[9][11]

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